

Application Note: Certified Reference Materials for the Accurate Analysis of Ethiofencarb-sulfone

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Compound of Interest

Compound Name: **Ethiofencarb-sulfone**

Cat. No.: **B150163**

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Introduction

Ethiofencarb-sulfone is a key metabolite of the carbamate insecticide Ethiofencarb.[1][2] Due to the potential health and environmental impacts of pesticide residues, regulatory bodies worldwide have established maximum residue limits (MRLs) for both parent compounds and their significant metabolites in food and environmental samples.[1] Accurate quantification of **Ethiofencarb-sulfone** is therefore crucial for ensuring consumer safety and regulatory compliance. The use of high-purity, certified reference materials (CRMs) is fundamental to achieving reliable and traceable analytical results.[1] This document provides a detailed overview of available CRMs for **Ethiofencarb-sulfone** and comprehensive protocols for its analysis using modern chromatographic techniques.

Certified Reference Materials (CRMs)

CRMs are essential for calibrating analytical instruments, validating methods, and serving as quality control standards. Several reputable suppliers offer **Ethiofencarb-sulfone** CRMs, often produced under ISO 17034 and ISO/IEC 17025 accreditation, ensuring traceability and a certified concentration with a stated uncertainty.[3]

Table 1: Commercially Available **Ethiofencarb-sulfone** CRMs

Supplier	Product Line/Grade	CAS Number	Format	Storage Temperature
Sigma-Aldrich	TraceCERT®	53380-23-7[4]	Neat	2-8°C
Sigma-Aldrich	PESTANAL®	53380-23-7	Neat (Analytical Standard)	2-8°C
LGC Standards	---	53380-23-7[3]	Neat	-18°C[3]
HPC Standards GmbH	High-Purity	---	---	---

Experimental Protocols

The analysis of **Ethiofencarb-sulfone** in complex matrices like food and environmental samples typically involves a robust sample preparation step followed by sensitive chromatographic detection. Liquid chromatography coupled with tandem mass spectrometry (LC-MS/MS) is the preferred technique due to its high sensitivity and selectivity for polar and thermally labile compounds.[5] Gas chromatography-mass spectrometry (GC-MS) can also be utilized.[6][7]

Protocol 1: Analysis of Ethiofencarb-sulfone in Food Matrices by LC-MS/MS

This protocol is based on the widely adopted QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation method.

1. Principle The sample is first homogenized and extracted with acetonitrile. Partitioning is induced by the addition of salts, separating the analyte into the organic phase. The extract is then cleaned using dispersive solid-phase extraction (dSPE) to remove interfering matrix components before analysis by LC-MS/MS.

2. Reagents and Materials

- **Ethiofencarb-sulfone** CRM (e.g., from Sigma-Aldrich or LGC Standards)
- Acetonitrile (LC-MS grade)

- Formic Acid (LC-MS grade)
- Ultrapure Water
- Magnesium Sulfate (anhydrous)
- Sodium Chloride
- Primary Secondary Amine (PSA) sorbent
- QuEChERS extraction salt packets (e.g., AOAC or EN 15662 formulation)
- Centrifuge tubes (50 mL and 15 mL)
- Syringe filters (0.22 μ m)

3. Preparation of Standards

- Stock Standard (100 μ g/mL): Accurately weigh a suitable amount of neat **Ethiofencarb-sulfone** CRM and dissolve it in acetonitrile to achieve the target concentration.
- Working Standard (1 μ g/mL): Dilute the stock standard with acetonitrile.
- Calibration Curve Standards (e.g., 1-100 ng/mL): Prepare a series of dilutions from the working standard in a suitable solvent (e.g., 80:20 water:acetonitrile) or in a blank matrix extract to compensate for matrix effects.

4. Sample Preparation (QuEChERS Method)

- Weigh 10-15 g of a homogenized sample into a 50 mL centrifuge tube. For dry samples, add an appropriate amount of water and allow to rehydrate.
- Add 10-15 mL of 1% acetic acid in acetonitrile.
- Add the appropriate QuEChERS salt packet (e.g., magnesium sulfate, sodium chloride, sodium citrate).
- Shake vigorously for 1 minute and centrifuge at \geq 4000 rpm for 5 minutes.

- Transfer an aliquot of the supernatant (acetonitrile layer) to a 2 mL dSPE tube containing PSA and anhydrous magnesium sulfate.
- Vortex for 30 seconds and centrifuge for 2 minutes.
- Filter the supernatant through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

5. Instrumental Analysis The following are typical starting parameters. Method optimization for specific instruments and matrices is recommended.

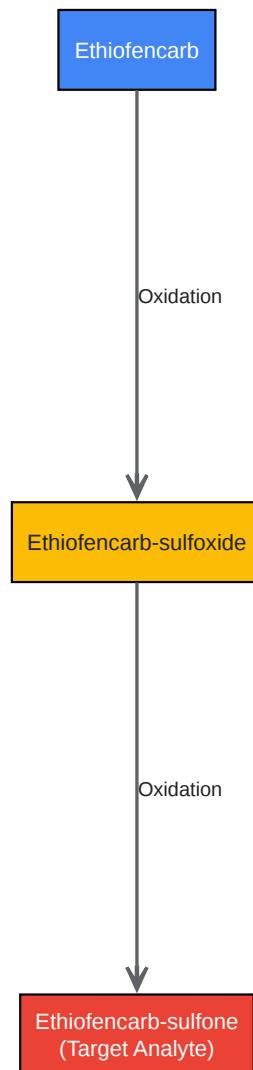
Table 2: Example LC-MS/MS Parameters for **Ethiofencarb-sulfone** Analysis

Parameter	Setting
LC System	Agilent 1290 Infinity II or equivalent ^[8]
Column	C18 reverse-phase column (e.g., 100 x 2.1 mm, <3 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	5 - 20 µL
MS System	Triple Quadrupole Mass Spectrometer
Ionization Mode	Electrospray Ionization, Positive (ESI+)
MRM Transitions	Precursor Ion (m/z): 258.1; Product Ions (m/z): 199.1, 107.0 (Example values, must be optimized)
Collision Energy	Optimize for specific instrument
Retention Time	~1.80 minutes (dependent on specific LC conditions) ^[8]

Visualizations and Workflows

Metabolic Pathway of Ethiofencarb

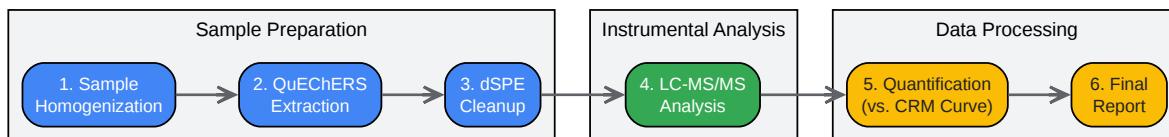
Ethiofencarb undergoes oxidation in soil and biological systems to form its sulfoxide and subsequently its sulfone metabolite.^{[2][9]} The analysis of the sulfone is critical as it is a stable and significant residue.

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Caption: Metabolic oxidation of Ethiofencarb to its sulfone metabolite.

General Analytical Workflow

The overall process from sample receipt to final result involves several critical stages, each contributing to the quality of the final data.

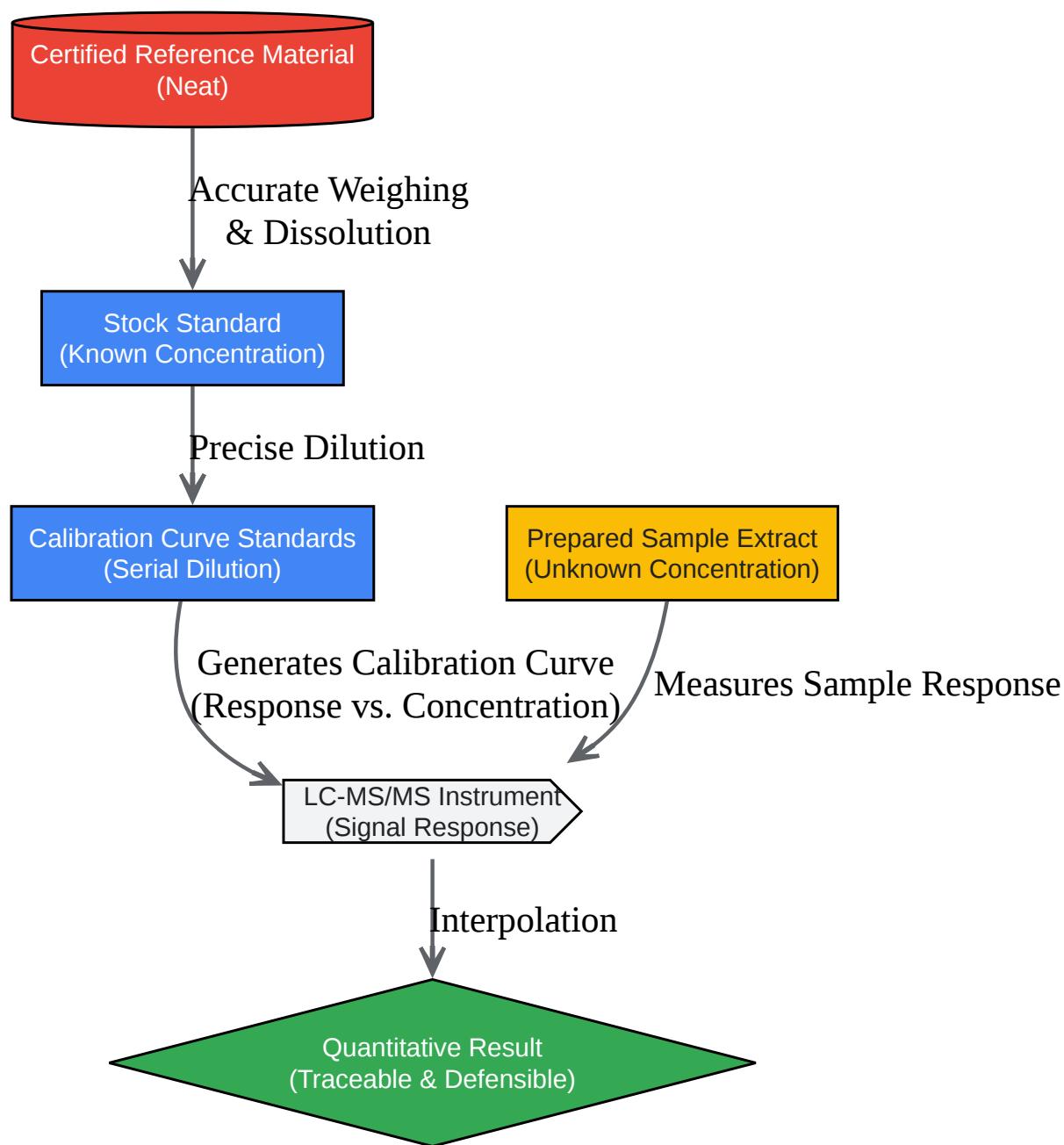


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Caption: Standard workflow for pesticide residue analysis.

CRM Traceability and Calibration

This diagram illustrates the logical relationship between the certified reference material and the final, quantifiable result, emphasizing the importance of a proper calibration.



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Caption: Logical flow from CRM to a traceable quantitative result.

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